

physical and chemical properties of delta-Guaiene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *delta-Guaiene*

Cat. No.: *B1206229*

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δ-Guaiene: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Delta-guaiene (δ-guaiene) is a naturally occurring bicyclic sesquiterpene hydrocarbon with the molecular formula $C_{15}H_{24}$.^{[1][2][3]} It is a constituent of various plant essential oils, notably patchouli oil and agarwood.^{[1][4]} This technical guide provides an in-depth overview of the physical and chemical properties of δ-guaiene, detailed experimental protocols for its isolation, and an exploration of its potential biological activities, with a focus on its role as a platelet aggregation inhibitor. All quantitative data is summarized for clarity, and key processes are visualized using logical diagrams.

Physicochemical Properties

Delta-guaiene is a liquid at room temperature with a characteristic woody and smoky aroma.^[2] Its physicochemical properties are summarized in the tables below.

Table 1: General and Physical Properties of δ-Guaiene

| Property | Value | Reference |
|-------------------|------------------------------------|--------------|
| Molecular Formula | C ₁₅ H ₂₄ | [1][2][3] |
| Molecular Weight | 204.35 g/mol | [1][2][5][6] |
| CAS Number | 3691-11-0 | [1][2][5][7] |
| Appearance | Colorless to pale yellow liquid | |
| Boiling Point | 274.00 to 275.00 °C @ 760.00 mm Hg | [5] |
| Density | Not available | |
| Refractive Index | Not available | |
| Optical Rotation | Not available | |

Table 2: Spectroscopic Data for δ -Guaiene

While comprehensive, publicly available ¹H and ¹³C NMR spectral data for δ -guaiene are limited, the following provides a summary of its mass spectrometry characteristics.

| Spectroscopic Data | Description |
|------------------------|--|
| Mass Spectrometry (MS) | The GC-MS profile of δ -guaiene shows a molecular ion peak corresponding to its molecular weight. The fragmentation pattern is characteristic of a sesquiterpene hydrocarbon. |

Experimental Protocols

Isolation of δ -Guaiene from Patchouli Oil by Vacuum Fractional Distillation

This protocol describes a method for the isolation of δ -guaiene from crude patchouli oil. The procedure is based on the principle of separating compounds based on their boiling points under reduced pressure.

Materials and Equipment:

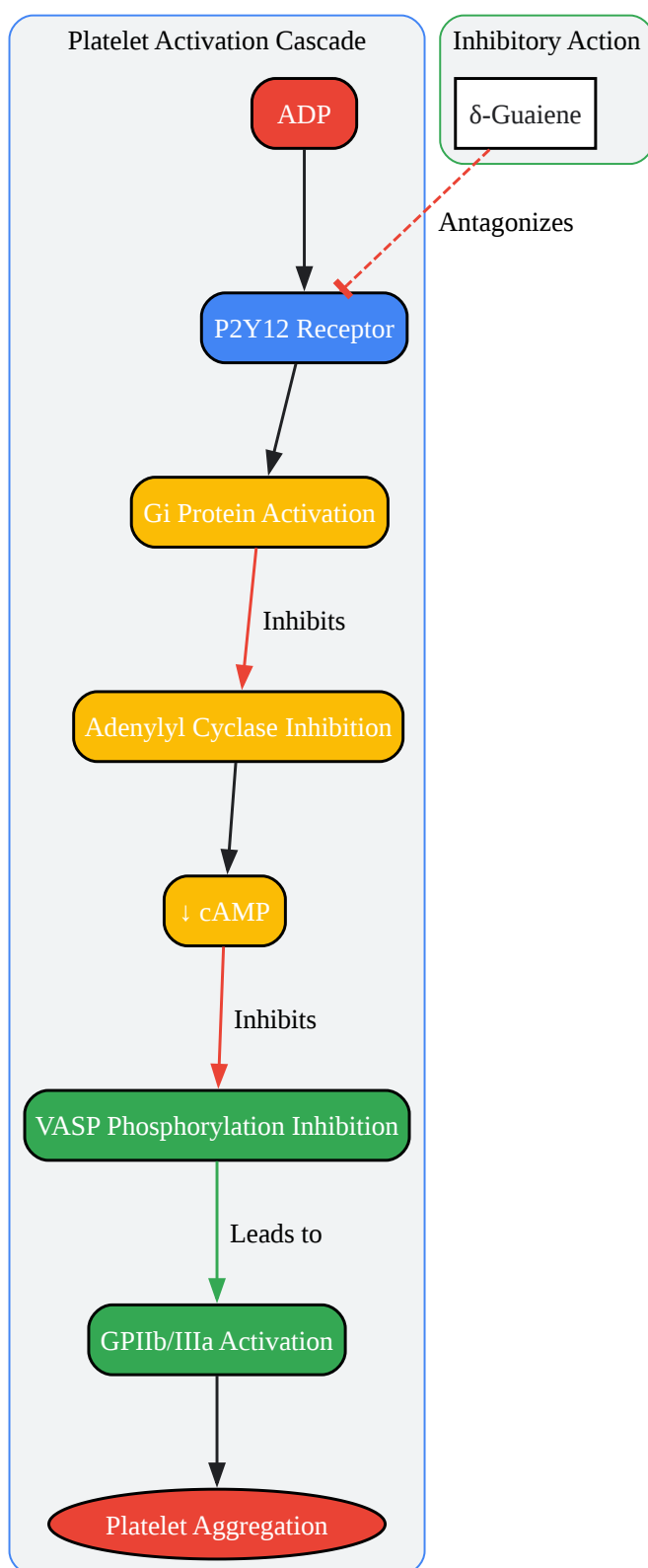
- Crude patchouli oil
- Vacuum fractional distillation apparatus (e.g., BR 36-100 Spinning Band Distillation System)
- Heating mantle
- Vacuum pump
- Receiving flasks
- Gas chromatography-mass spectrometry (GC-MS) for fraction analysis

Procedure:

- Preparation: Charge the boiling flask of the vacuum fractional distillation apparatus with 100 mL of crude patchouli oil.
- System Setup: Assemble the distillation column and connect it to the vacuum pump and receiving flasks.
- Distillation Parameters: Set the distillation parameters, including vacuum pressure, boiling temperature ranges, reflux ratio, and condenser temperature. For the isolation of δ -guaiene, a temperature range of 274–281 °C is targeted.
- Fraction Collection: Begin the distillation process. Collect the fraction that distills over within the 274–281 °C temperature range. This fraction is expected to be enriched in δ -guaiene.
- Analysis: Analyze the collected fraction using GC-MS to determine the purity of δ -guaiene. The retention time and mass spectrum should be compared with a known standard for confirmation.

Logical Workflow for δ -Guaiene Isolation





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- To cite this document: BenchChem. [physical and chemical properties of delta-Guaiene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206229#physical-and-chemical-properties-of-delta-guaiene]

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